

tert-Butoxytrimethylsilane: A Technical Guide to Safe Handling and Emergency Protocols

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Compound of Interest

Compound Name: *tert-Butoxytrimethylsilane*

Cat. No.: *B079100*

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This document provides a comprehensive overview of the safety and handling precautions for **tert-butoxytrimethylsilane** (CAS No. 13058-24-7). The information herein is intended to equip laboratory personnel with the knowledge necessary to mitigate risks and respond effectively in case of an emergency. All quantitative data is summarized for clarity, and standardized protocols for emergency situations are detailed.

Physicochemical and Hazard Profile

tert-Butoxytrimethylsilane is a highly flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][2]} Understanding its fundamental properties is crucial for safe handling.

Table 1: Physicochemical Properties of **tert-Butoxytrimethylsilane**

Property	Value
Molecular Formula	C7H18OSi[1][3][4]
Molecular Weight	146.30 g/mol [1]
Boiling Point	102-104 °C[3][5]
Melting Point	-91 °C[3]
Flash Point	-11 °C to 14 °C[3][6]
Density	0.76 g/cm ³ [3]
Vapor Density	6.16 (Air = 1.0)[7]
Water Solubility	Reacts slowly with moisture/water[3]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor[1][8]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][8]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1][8]
Specific target organ toxicity — single exposure	3	H336: May cause drowsiness or dizziness[9]

Personal Protective Equipment (PPE)

A robust PPE protocol is the first line of defense against exposure. The following equipment is mandatory when handling **tert-butoxytrimethylsilane**.

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Standard/Specification
Eyes/Face	Tightly fitting safety goggles or face shield	EN 166 (EU) or OSHA 29 CFR 1910.133[6][10]
Skin	Chemical-resistant gloves (e.g., nitrile rubber), flame-retardant antistatic protective clothing	EN 374[9]
Respiratory	Full-face respirator if exposure limits are exceeded or irritation is experienced	NIOSH (US) or EN 149[10][11]

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to preventing accidents.

Handling

- Ventilation: Handle in a well-ventilated area or under a chemical fume hood.[10]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[6][10] No smoking.[2][6]
- Electrostatic Discharge: Use non-sparking tools and take precautionary measures against static discharge.[2][6][10] Ground and bond containers and receiving equipment.[2][6][10]
- Personal Hygiene: Wash hands thoroughly after handling.[2][6] Do not eat, drink, or smoke when using this product.[12]

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[6][7][10]
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[6]
- Atmosphere: Store under an inert atmosphere as the compound is moisture-sensitive.[6][7]

Emergency Response Protocols

In the event of an emergency, follow these detailed experimental protocols for a safe and effective response.

Accidental Release Measures

- Immediate Action: Remove all sources of ignition and evacuate personnel to a safe area.[\[10\]](#)
- Ventilation: Ensure adequate ventilation.[\[10\]](#)
- Personal Protection: Responders must wear appropriate personal protective equipment as outlined in Table 3.[\[10\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[10\]](#)
- Clean-up: Absorb the spill with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[6\]](#)[\[13\]](#)
- Disposal: Collect the absorbed material and place it in a suitable, closed container for disposal in accordance with local regulations.[\[10\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [\[10\]](#) Water spray may be used to cool closed containers.[\[6\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[\[2\]](#)[\[13\]](#)
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[6\]](#) Containers may explode when heated.[\[6\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[10\]](#)

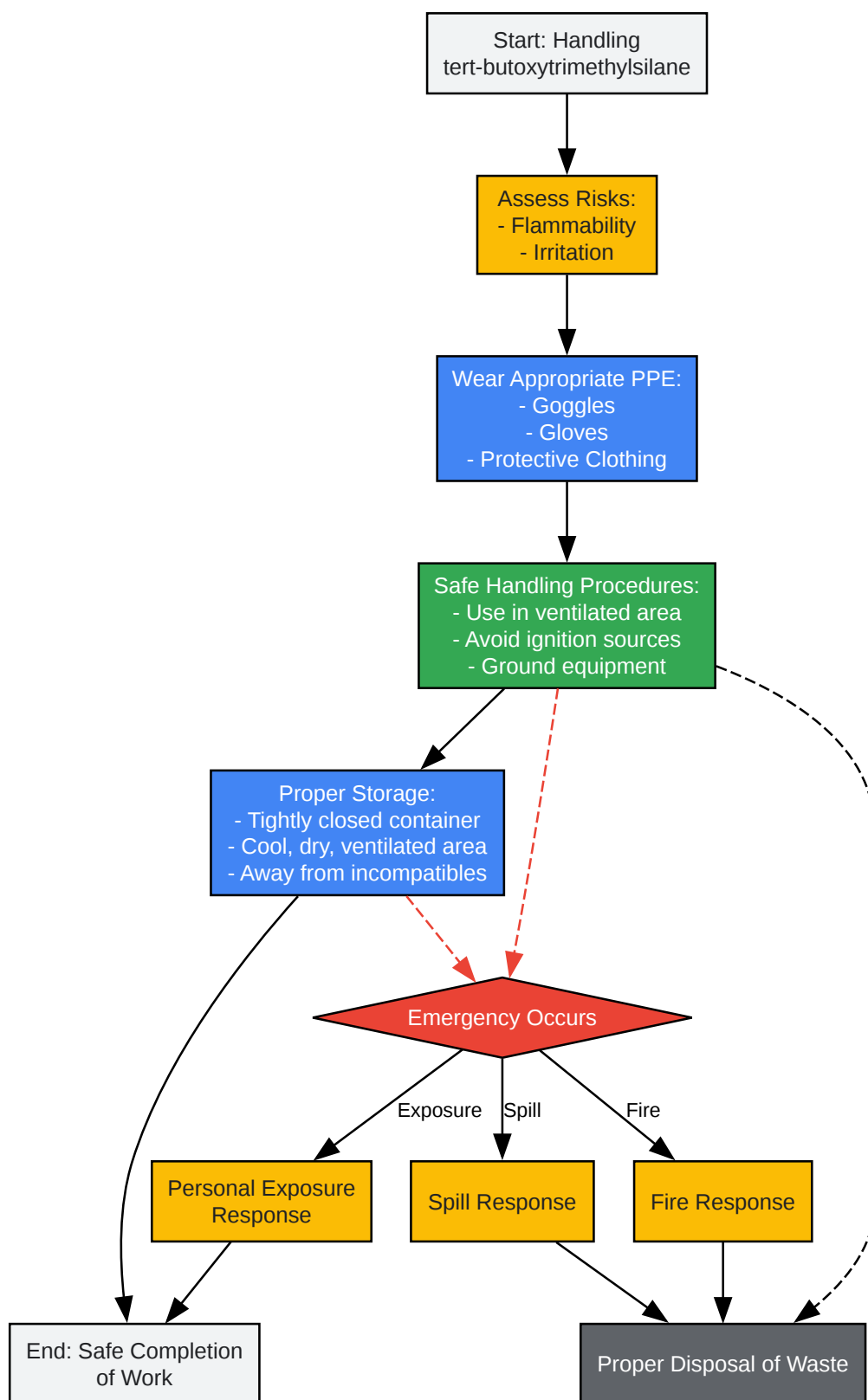
First Aid Measures

Table 4: First Aid Protocols

Exposure Route	Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [10]
Skin Contact	Take off immediately all contaminated clothing. Rinse the affected area with plenty of water. [10] If skin irritation occurs, get medical attention. [6]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor. [10]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [10]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring safety when working with **tert-butoxytrimethylsilane**.



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Caption: Logical workflow for handling **tert-butoxytrimethylsilane**.

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- To cite this document: BenchChem. [tert-Butoxytrimethylsilane: A Technical Guide to Safe Handling and Emergency Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079100#safety-and-handling-precautions-for-tert-butoxytrimethylsilane]

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